

Optimizing R112 incubation time for maximal inhibition

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: R916562

Cat. No.: B11934297

[Get Quote](#)

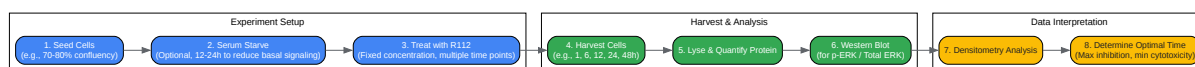
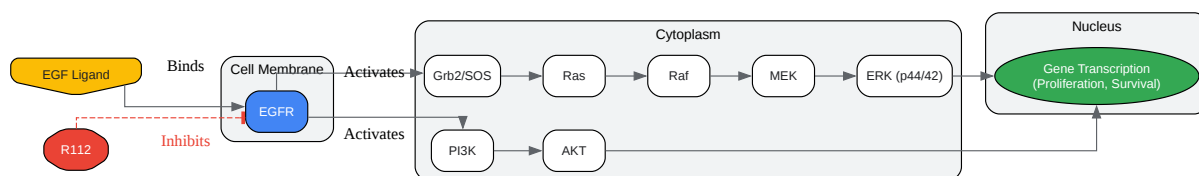
Technical Support Center: R112 Inhibitor

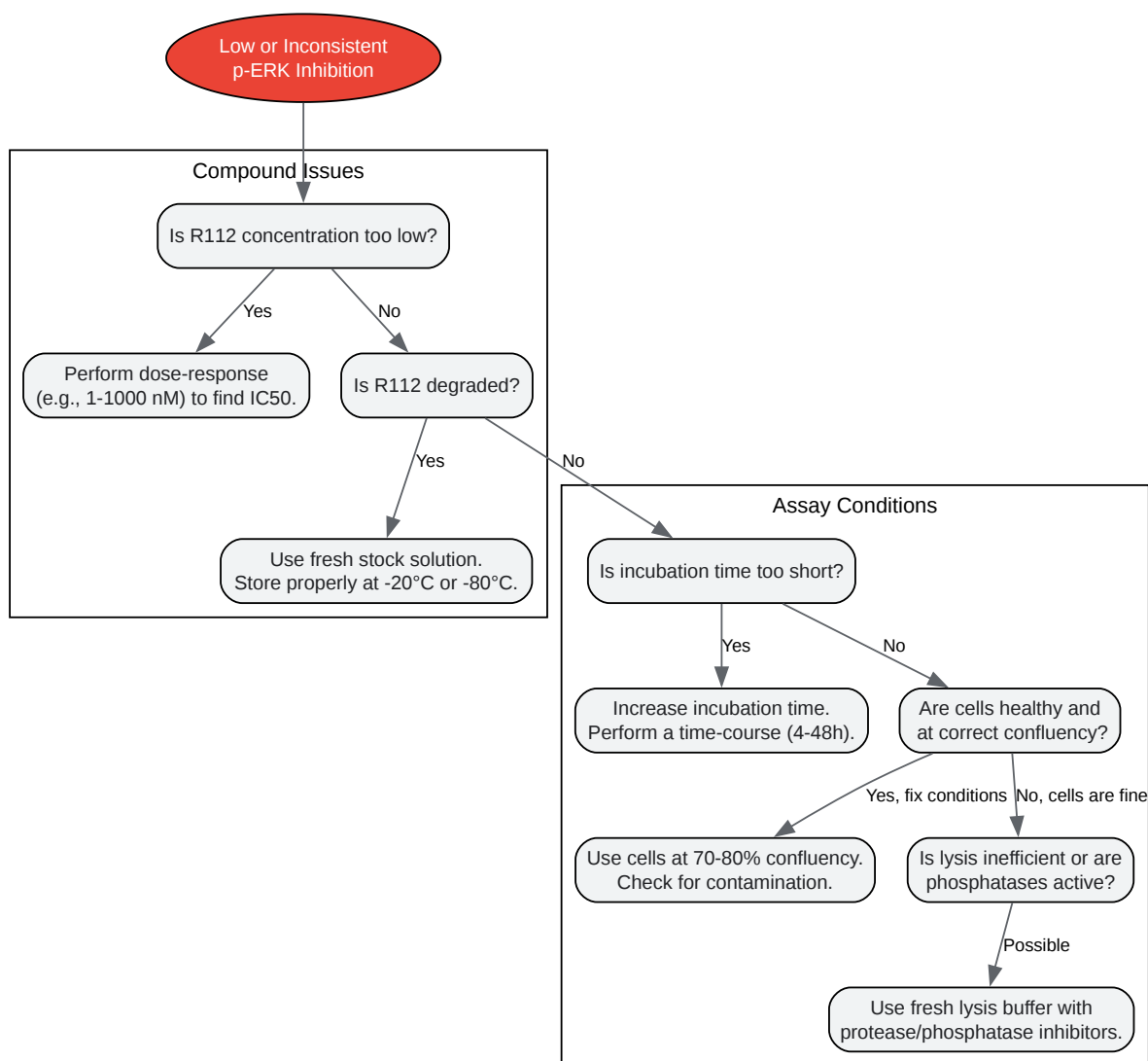
This technical support center provides essential guidance for researchers, scientists, and drug development professionals utilizing the R112 inhibitor. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist in optimizing your experimental protocols for maximal and consistent inhibition.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for R112?

R112 is a potent and selective ATP-competitive inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. By binding to the kinase domain of EGFR, R112 blocks its autophosphorylation and subsequent activation of downstream signaling pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways.^[1] These pathways are critical regulators of cell proliferation, survival, and differentiation.^{[2][3]} Aberrant EGFR signaling is a key driver in the development and progression of several types of cancer.^[4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ClinPGx [clinpgx.org]
- 2. A comprehensive pathway map of epidermal growth factor receptor signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Epidermal Growth Factor Receptor Cell Proliferation Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Epidermal Growth Factor Receptor (EGFR) Signaling [sigmaaldrich.com]
- To cite this document: BenchChem. [Optimizing R112 incubation time for maximal inhibition]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11934297/docs#optimizing-r112-incubation-time-for-maximal-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)